

2-Bromo-3-phenylpropanoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *2-Bromo-3-phenylpropanoic acid*

Cat. No.: *B093534*

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An In-Depth Technical Guide to the Material Safety of **2-Bromo-3-phenylpropanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **2-Bromo-3-phenylpropanoic acid** (CAS No. 16503-53-0), a compound of interest in various research and development applications. The following sections detail its hazards, safe handling protocols, and emergency procedures to ensure the safety of laboratory personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-3-phenylpropanoic acid** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	16503-53-0	[1] [2]
Appearance	Off-white powder	[3]
Melting Point	200 °C (392 °F)	[3]
Purity	≥95%	[2]
Storage Temperature	2-8°C	

Hazard Identification and GHS Classification

2-Bromo-3-phenylpropanoic acid is classified as a hazardous substance. The GHS classification indicates that it can cause significant health effects upon exposure.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Danger [\[1\]](#)

Hazard Pictograms:

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **2-Bromo-3-phenylpropanoic acid** to minimize exposure and ensure a safe laboratory environment.

Handling Procedures

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or vapors.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[5]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[4]
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4]
- Hygiene: Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the laboratory.[6]
- Dust Formation: Minimize the generation and accumulation of dust.[7]

Storage Conditions

- Container: Store in a tightly closed container in a dry and cool place.[4]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[3]
- Ventilation: The storage area should be well-ventilated.[4]

Emergency Procedures

In the event of accidental exposure or release, the following procedures should be followed immediately.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including a respirator, chemical-resistant gloves, and safety goggles. Avoid breathing dust.[8]
- Environmental Precautions: Prevent the substance from entering drains.[9]
- Containment and Cleanup:
 - Ventilate the area of the spill.
 - Sweep up the spilled material, avoiding dust generation.[7]
 - Place the collected material into a suitable, closed container for disposal.[4]
 - Clean the spill area with appropriate materials.
 - Dispose of waste in accordance with local, state, and federal regulations.[4]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[3]
- Conditions to Avoid: No specific conditions to avoid have been reported.[3]
- Incompatible Materials: Strong oxidizing agents and strong bases.[3]
- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides and hydrogen bromide gas may be formed.[3]

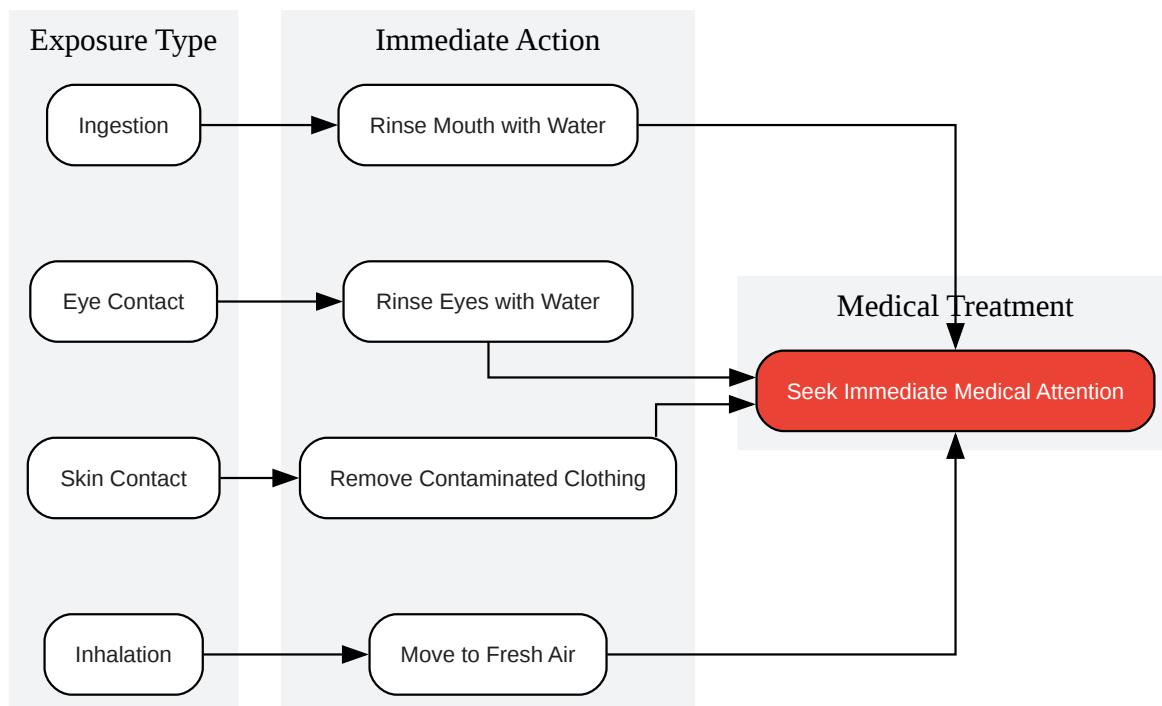
Toxicological Information

Detailed toxicological data for **2-Bromo-3-phenylpropanoic acid** is not readily available.

However, based on its GHS classification, it is known to cause severe skin burns, serious eye damage, and respiratory irritation.[1][10] The health hazards have not been fully investigated, and the material should be handled as a potentially harmful substance.[11]

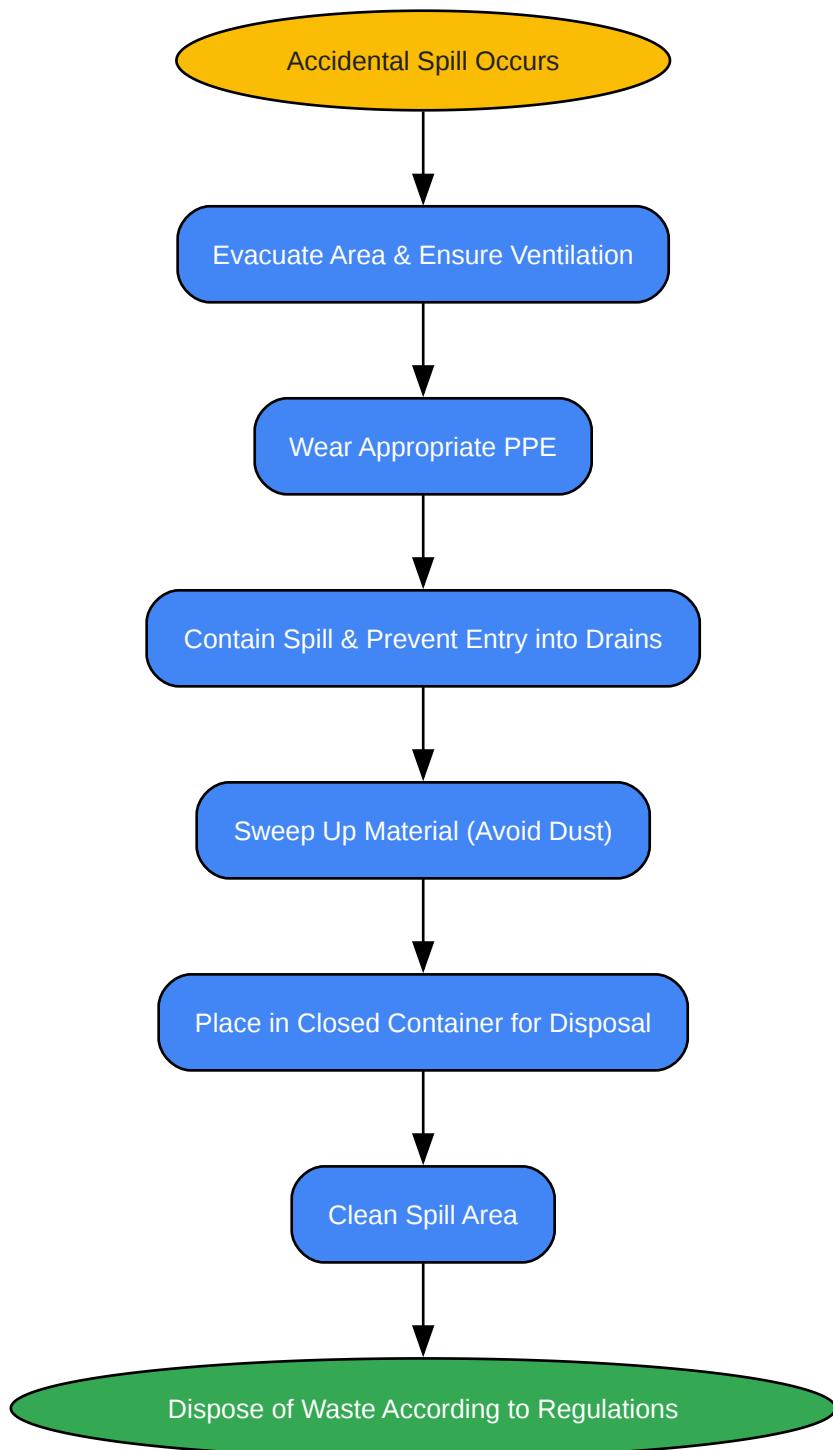
Visualized Workflows

The following diagrams illustrate the recommended workflows for emergency first-aid procedures and the handling of accidental spills.



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Caption: Workflow for First-Aid Measures Following Exposure.

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Caption: Step-by-Step Protocol for Accidental Spill Cleanup.

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